Technical Support Center: Z-ALA-ALA-NH2 Solubility & Handling

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Compound of Interest	
Compound Name:	*Z-ALA-ALA-NH2*
CAS No.:	*50444-54-7*
Cat. No.:	*B1595228*

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Core Technical Overview

Z-ALA-ALA-NH2 is a protected dipeptide amide commonly used as a substrate for proteolytic enzymes (e.g., elastase) or as a synthetic intermediate. Its solubility profile is dominated by the Carbobenzoxy (Z or Cbz) protecting group.

- The Problem: The Z-group is a hydrophobic benzyl carbamate. While the alanine residues are relatively neutral, the bulky aromatic ring of the Z-group significantly reduces water solubility, leading to precipitation in aqueous buffers.
- The Solution: A "Co-Solvent System" approach is required. You must dissolve the solid in a water-miscible organic solvent (DMSO or DMF) first, creating a high-concentration "Master Stock," before diluting into the aqueous reaction buffer.

Troubleshooting Guide (Q&A)

Q1: Why does my **Z-ALA-ALA-NH2** precipitate immediately upon adding water?

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Diagnosis: The compound is hydrophobic. Adding water directly to the solid creates a suspension, not a solution. The lattice energy of the crystal combined with the hydrophobic effect prevents the water molecules from solvating the peptide chains effectively. Fix: Never add water or buffer directly to the solid powder. Always dissolve in 100% DMSO (Dimethyl Sulfoxide) or DMF (Dimethylformamide) first to create a clear stock solution.

Q2: I dissolved it in DMSO, but it "crashed out" (cloudy precipitate) when I added it to my assay buffer. Why?

Diagnosis: This is known as "Solvent Shock." If a high-concentration organic stock is added too quickly to a large volume of aqueous buffer, the local concentration of water spikes around the droplet, causing the peptide to exceed its solubility limit instantly before it can disperse. Fix:

- Vortex while adding: Have the buffer vortexing gently while you slowly add the DMSO stock.
- Warm the Buffer: Pre-warm the assay buffer to 25°C or 37°C. Cold buffers decrease solubility.
- Limit Final Concentration: Ensure the final concentration in the aqueous buffer does not exceed 0.5 - 1.0 mM.

Q3: Can I use Ethanol or Methanol instead of DMSO?

Answer: Yes, but with caution.

- Pros: Easier to remove by evaporation if needed.
- Cons: **Z-ALA-ALA-NH2** is less soluble in alcohols than in DMSO. Alcohols are also volatile, which can change the concentration of your stock over time. DMSO is the gold standard for stability and solubility.

Master Experimental Protocol

Phase 1: Preparation of Master Stock Solution (20 mM)

- Goal: Create a stable, high-concentration solution.
- Solvent: Anhydrous DMSO (≥99.9%).

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Step-by-Step:

- Weigh 5.8 mg of **Z-ALA-ALA-NH2** (MW ≈ 293.32 g/mol).
- Place in a glass vial (avoid polystyrene which can be attacked by concentrated DMSO).
- Add 1.0 mL of DMSO.
- Vortex vigorously for 30–60 seconds until the solution is perfectly clear.
  - Note: If particles remain, sonicate in a water bath for 2 minutes.
- Storage: Aliquot this stock into small volumes (e.g., 50 µL) and store at -20°C. It is stable for 6–12 months.

Phase 2: Preparation of Working Solution (0.5 mM)

- Goal: Dilute for assay use (e.g., Elastase Activity Assay).
- Buffer: Tris-HCl (pH 8.0) or PBS.

Step-by-Step:

- Prepare 975 µL of the assay buffer in a microcentrifuge tube.
- Pre-warm the buffer to 37°C.
- While vortexing the buffer on a low setting, slowly pipette 25 µL of the 20 mM Master Stock directly into the liquid.
  - Critical: Do not pipette onto the wall of the tube; inject directly into the center of the vortex.
- Result: A clear 0.5 mM solution containing 2.5% DMSO.
  - Validation: Measure Absorbance at 600nm (OD600). It should be < 0.005 (essentially zero). If > 0.05, micro-precipitation has occurred.

Data Summary: Solubility Limits

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Solvent System	Solubility Rating	Max Conc. (Est.)[1] [2]	Recommended Use
Pure Water / Buffer	🔴 Insoluble	< 0.1 mM	Never for initial dissolution
100% DMSO	🟢 Excellent	> 50 mM	Master Stock storage
100% DMF	🟢 Excellent	> 50 mM	Alternative Stock
100% Ethanol	🟡 Moderate	~ 10 mM	Not recommended for long-term
5% DMSO in Water	🟢 Good	~ 1.0 mM	Working Assay Solution

Visualization of Workflows

Figure 1: Dissolution & Dilution Logic Flow

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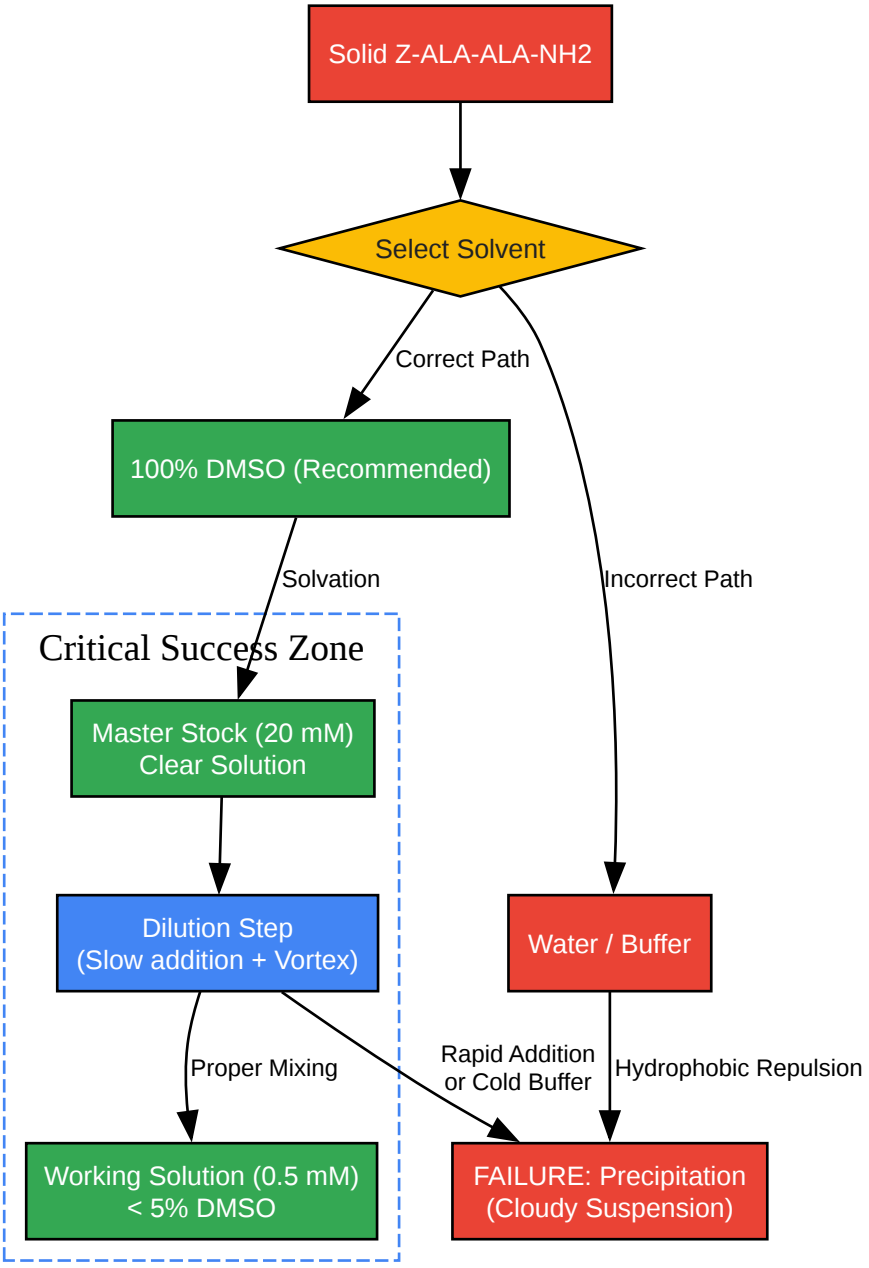

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Caption: Figure 1. The critical path for solubilizing **Z-ALA-ALA-NH2**. Direct addition of water leads to failure. The "Organic First" strategy ensures stable dispersion.

Figure 2: Troubleshooting Decision Tree

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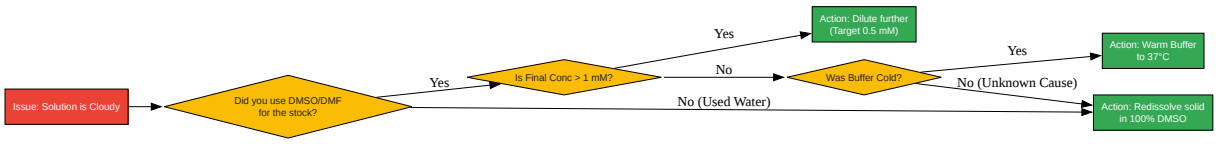

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Caption: Figure 2. Diagnostic logic for resolving precipitation events during assay preparation.

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